

# 4-Chloro-3-fluorostyrene: A Technical Guide for Advanced Synthesis

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 4-Chloro-3-fluorostyrene

CAS No.: 1263414-46-5

Cat. No.: B2771509

[Get Quote](#)

## Introduction

**4-Chloro-3-fluorostyrene** is a halogenated aromatic monomer of significant interest to researchers in materials science and pharmaceutical development. Its unique substitution pattern—featuring a vinyl group for polymerization, a chloro group, and a fluoro group on the benzene ring—provides a versatile platform for synthesizing advanced polymers with tailored properties and for constructing complex molecular architectures in drug discovery. The presence of both chlorine and fluorine allows for fine-tuning of electronic properties, lipophilicity, and metabolic stability in target molecules.[1] This guide provides a comprehensive overview of the fundamental properties, synthesis, reactivity, and handling of **4-Chloro-3-fluorostyrene**, designed for professionals in research and development.

## Physicochemical and Structural Properties

**4-Chloro-3-fluorostyrene** is typically supplied as a colorless to light yellow liquid.[2] Its core structure consists of a styrene backbone with chloro and fluoro substituents at the 4 and 3 positions of the phenyl ring, respectively. Due to its limited public domain data, some physical

properties are based on computational predictions, which provide reliable estimates for practical laboratory use.

Property	Value	Source
CAS Number	1263414-46-5	[2]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClF	[3]
Molecular Weight	156.58 g/mol	[3]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	194.0 ± 20.0 °C (Predicted)	[2]
Density	1.190 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
Solubility	Insoluble in water; likely soluble in common organic solvents such as THF, dichloromethane, ethyl acetate, and acetone.	Inferred from related styrenes[4]
Storage	Store at 2-8°C or in a freezer at -20°C, under an inert gas atmosphere, sealed from moisture and light.[1][2]	

## Spectral Characterization: An Analytical Overview

While specific, publicly archived spectra for **4-Chloro-3-fluorostyrene** are not readily available, its structural features allow for a confident prediction of its spectral characteristics.

Experimental data, including NMR and HPLC, are typically available from commercial suppliers upon request.[3][5]

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR:** The proton NMR spectrum is expected to show a characteristic set of signals for the vinyl group, appearing as three distinct multiplets in the 5.0-7.0 ppm range, representing a classic AMX spin system. The aromatic region (typically 7.0-7.5 ppm) will display complex

multiplets due to the combined effects of proton-proton (ortho, meta) and proton-fluorine (ortho, meta, para) coupling.

- $^{13}\text{C}$  NMR: The carbon spectrum will feature two signals for the vinyl group ( $\sim 115$  ppm for  $=\text{CH}_2$  and  $\sim 135$  ppm for  $-\text{CH}=\text{}$ ) and six distinct signals for the aromatic carbons. The carbon atoms bonded to fluorine and chlorine will exhibit characteristic shifts, and the C-F coupling will result in doublet splitting for the aromatic carbons.
- $^{19}\text{F}$  NMR: A single resonance is expected for the fluorine atom, appearing as a multiplet due to coupling with neighboring aromatic protons.

## Infrared (IR) Spectroscopy

The IR spectrum provides key information about the functional groups present. Expected characteristic absorption bands include:

- $\sim 3100\text{-}3000\text{ cm}^{-1}$ : Aromatic and vinylic C-H stretching.[6]
- $\sim 1630\text{ cm}^{-1}$ : C=C stretching of the vinyl group.
- $\sim 1600, 1575, 1470\text{ cm}^{-1}$ : Aromatic C=C ring stretching vibrations.[6]
- $\sim 1250\text{ cm}^{-1}$ : C-F stretching vibration.[6]
- $\sim 990$  and  $910\text{ cm}^{-1}$ : Out-of-plane C-H bending of the vinyl group, characteristic of monosubstituted alkenes.
- $\sim 830\text{ cm}^{-1}$ : C-Cl stretching vibration.[6]

## Mass Spectrometry (MS)

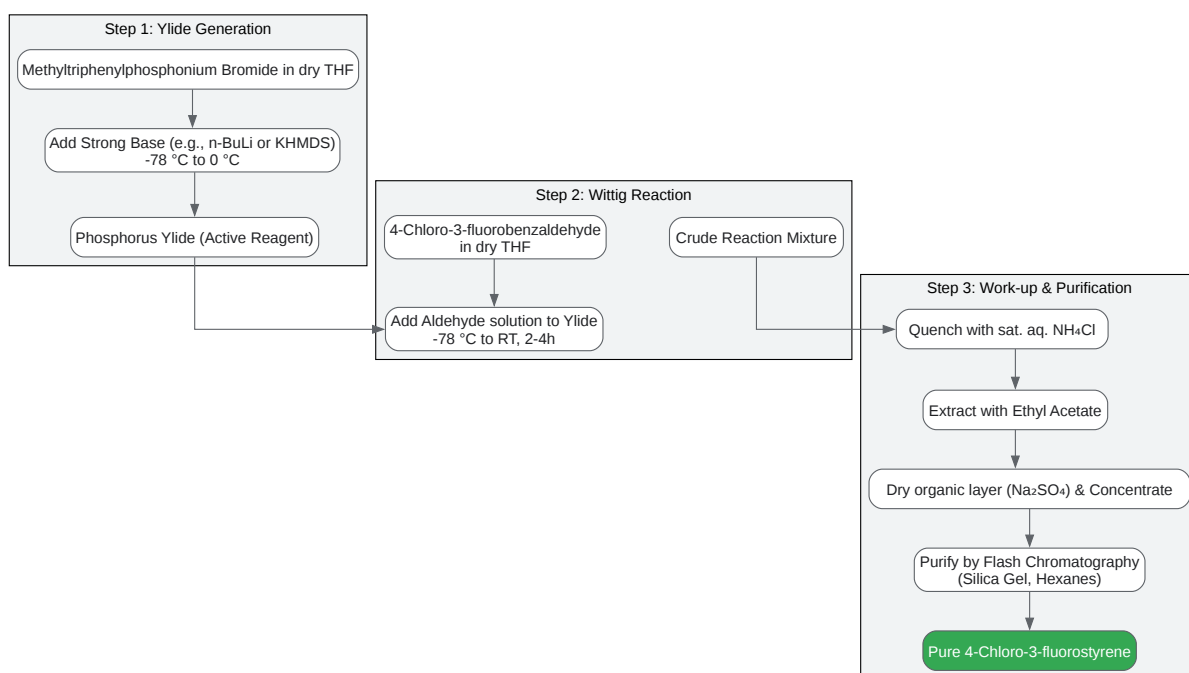
The electron ionization mass spectrum (EI-MS) should show a molecular ion peak ( $\text{M}^+$ ) at  $m/z$  156. A characteristic ( $\text{M}+2$ ) peak at  $m/z$  158 with approximately one-third the intensity of the  $\text{M}^+$  peak will be present, confirming the presence of a single chlorine atom.[4] Common fragmentation patterns would involve the loss of chlorine, fluorine, and the vinyl group.

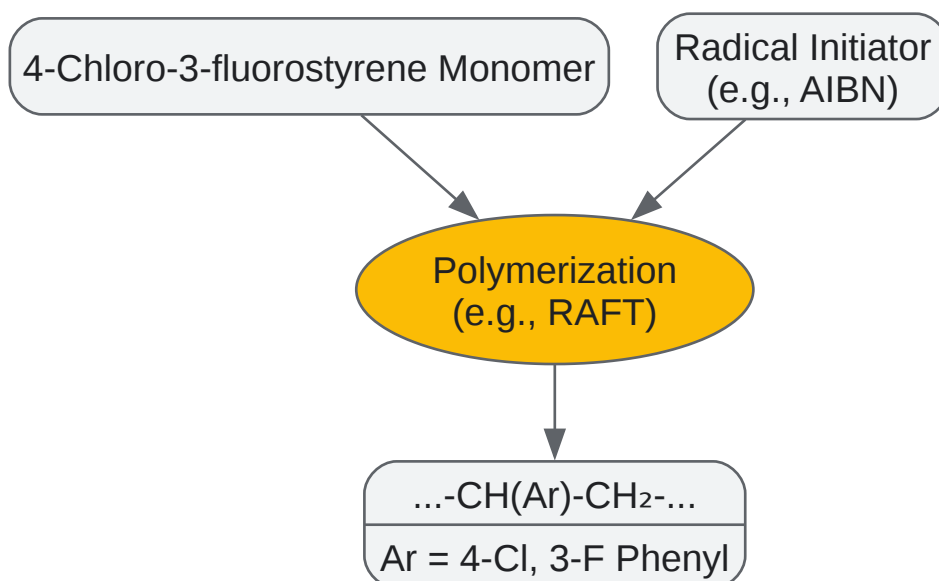
## Synthesis and Purification

The most direct and reliable method for synthesizing **4-Chloro-3-fluorostyrene** is the Wittig reaction. This well-established olefination protocol involves the reaction of the corresponding benzaldehyde with a phosphonium ylide, providing a high-yield pathway to the desired styrene derivative.

## Representative Synthesis: Wittig Olefination

This protocol describes the synthesis of **4-Chloro-3-fluorostyrene** from its commercially available precursor, 4-Chloro-3-fluorobenzaldehyde.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 4-Chloro-3-fluorostyrene \[myskinrecipes.com\]](#)
- [2. 4-Chloro-3-fluorostyrene CAS#: 1263414-46-5 \[chemicalbook.com\]](#)
- [3. acubiochem.com \[acubiochem.com\]](#)
- [4. 4-Chlorostyrene | C<sub>8</sub>H<sub>7</sub>Cl | CID 14085 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 1263414-46-5|4-Chloro-3-fluorostyrene|BLD Pharm \[bldpharm.com\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- To cite this document: BenchChem. [4-Chloro-3-fluorostyrene: A Technical Guide for Advanced Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2771509/docs#4-chloro-3-fluorostyrene-a-technical-guide-for-advanced-synthesis>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)